

Unveiling the Physicochemical Landscape of 1,1-Diiodopropane: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diiodopropane

Cat. No.: B076905

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Introduction

1,1-Diiodopropane, a geminal dihaloalkane, serves as a valuable building block in organic synthesis and holds potential significance in the development of novel pharmaceutical agents. A thorough understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for predicting its behavior in biological systems. This technical guide provides a comprehensive overview of the core physical properties of **1,1-diiodopropane**, complete with detailed experimental protocols for their determination and illustrative workflows to guide laboratory practice.

Core Physical Properties of 1,1-Diiodopropane

The known physical properties of **1,1-diiodopropane** are summarized in the table below. It is important to note that some of these values are estimated and should be confirmed through experimental verification for critical applications.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ I ₂	[1][2]
Molecular Weight	295.89 g/mol	[2]
Density	2.476 g/cm ³	[2]
Boiling Point	239.33 °C (estimated)	[2]
Melting Point	-16.49 °C (estimated)	[2]
Refractive Index	1.616	[2]
Solubility in Water	Low (expected)	
Solubility in Organic Solvents	Soluble in non-polar solvents (expected)	

Experimental Protocols for Property Determination

The following sections detail the experimental methodologies for the precise measurement of the key physical properties of **1,1-diiodopropane**.

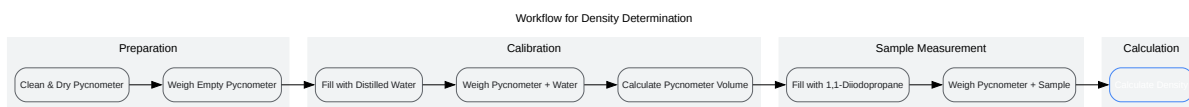
Determination of Density

The density of liquid **1,1-diiodopropane** can be accurately determined using a pycnometer.

Methodology:

- **Cleaning and Calibration:** Thoroughly clean a pycnometer of a known volume with a suitable solvent (e.g., acetone) and dry it completely. Determine the mass of the empty, dry pycnometer using an analytical balance.
- **Filling:** Carefully fill the pycnometer with distilled water of a known temperature and record the mass. This allows for the precise calibration of the pycnometer's volume.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **1,1-diiodopropane**, ensuring no air bubbles are trapped.
- **Mass Determination:** Measure the mass of the pycnometer filled with **1,1-diiodopropane**.

- Calculation: The density (ρ) is calculated using the formula: $\rho = (\text{mass of } \mathbf{1,1\text{-diiodopropane}}) / (\text{volume of the pycnometer})$



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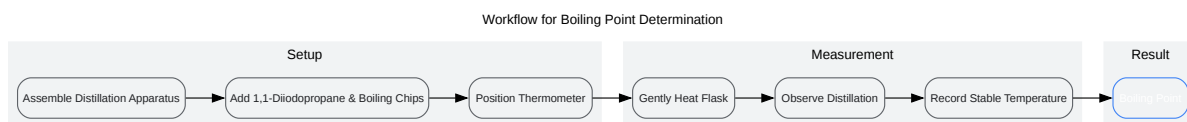
Workflow for Density Determination

Determination of Boiling Point

The boiling point of **1,1-diiodopropane** can be determined using a micro-boiling point or distillation method. Given its relatively high estimated boiling point, a distillation setup is suitable.

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Sample Addition: Place a small volume of **1,1-diiodopropane** and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask using a heating mantle.
- Temperature Reading: The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Observation: The boiling point is the temperature at which the vapor and liquid are in equilibrium. This is observed as a stable temperature on the thermometer during the distillation of the liquid. The temperature should be recorded when the first drop of distillate is collected in the receiving flask.



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Workflow for Boiling Point Determination

Determination of Melting Point

The melting point of **1,1-diiodopropane**, which is below room temperature, can be determined using a cooling curve method or a cryostat.

Methodology (Cooling Curve):

- Sample Preparation: Place a sample of liquid **1,1-diiodopropane** in a test tube fitted with a thermometer or temperature probe.
- Cooling: Immerse the test tube in a suitable cooling bath (e.g., a dry ice/acetone slurry).
- Data Logging: Record the temperature of the sample at regular time intervals as it cools and eventually freezes.
- Analysis: Plot a graph of temperature versus time. The melting point is the temperature at which the plateau in the cooling curve occurs, representing the phase transition from liquid to solid.

Determination of Refractive Index

The refractive index of liquid **1,1-diiodopropane** can be measured using an Abbé refractometer.

Methodology:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **1,1-diiodopropane** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the temperature to equilibrate to a standard temperature (typically 20°C).
- **Reading:** Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Recording:** Read the refractive index value directly from the instrument's scale.

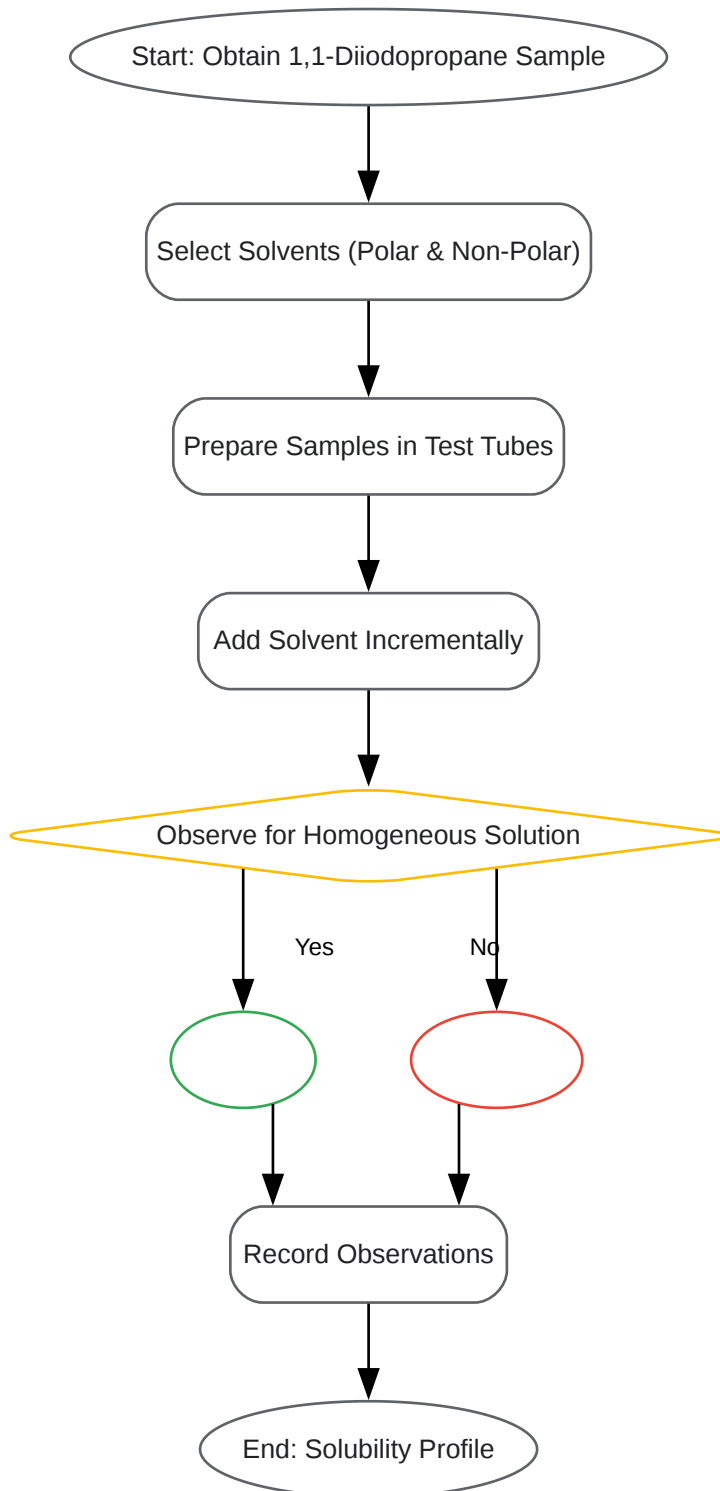
Determination of Solubility

A qualitative and semi-quantitative determination of the solubility of **1,1-diiodopropane** in various solvents can be performed through simple miscibility tests.

Methodology:

- **Solvent Selection:** Choose a range of solvents with varying polarities, such as water, ethanol, acetone, toluene, and hexane.
- **Sample Addition:** In a series of test tubes, add a small, known volume (e.g., 0.1 mL) of **1,1-diiodopropane**.
- **Solvent Titration:** To each test tube, add the selected solvent dropwise, shaking vigorously after each addition.
- **Observation:** Observe whether a single homogeneous phase is formed (soluble) or if two distinct layers persist (insoluble).
- **Quantification (Optional):** For a more quantitative measure, the shake-flask method can be employed. A saturated solution is prepared, and the concentration of **1,1-diiodopropane** in the solvent is determined using an appropriate analytical technique such as gas chromatography (GC).

Logical Flow for Solubility Testing

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Logical Flow for Solubility Testing

Conclusion

The data and protocols presented in this technical guide offer a foundational understanding of the physical properties of **1,1-diiodopropane**. Accurate experimental determination of these properties is crucial for its successful application in research and development. The provided methodologies and workflows serve as a practical resource for scientists and professionals, ensuring reliable and reproducible results in the laboratory. Further investigation into the solubility of **1,1-diiodopropane** in a wider range of solvents is recommended to expand its utility in various chemical processes.

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References

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